

GHS Hazard Classification of Ethyl Diphenylphosphinate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl diphenylphosphinate

Cat. No.: B161188

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **ethyl diphenylphosphinate** (CAS No. 1733-55-7). The information presented is intended to support researchers, scientists, and drug development professionals in the safe handling, use, and management of this compound.

GHS Hazard Identification and Classification

Ethyl diphenylphosphinate is classified under the GHS framework based on its potential health hazards. The following sections detail its classification, including pictograms, signal words, and hazard and precautionary statements.

GHS Pictogram and Signal Word

The GHS classification for **ethyl diphenylphosphinate** requires the use of the "Exclamation Mark" pictogram.

Pictogram: GHS07 (Exclamation Mark)^[1]

Signal Word: Warning^{[1][2]}

This pictogram and signal word indicate that the substance presents a hazard, but it is of a less severe nature than those requiring a "Danger" signal word.

Hazard Statements

The following hazard statements (H-statements) have been assigned to **ethyl diphenylphosphinate**, indicating the nature of the hazards it presents^[1]^[2]:

- H302: Harmful if swallowed. This classification falls under Acute Toxicity (Oral), Category 4.
- H315: Causes skin irritation. This is classified as Skin Irritation, Category 2.
- H319: Causes serious eye irritation. This corresponds to Eye Irritation, Category 2.
- H335: May cause respiratory irritation. This is classified under Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation), Category 3.

Precautionary Statements

A comprehensive set of precautionary statements (P-statements) is recommended for the safe handling of **ethyl diphenylphosphinate**. These statements cover prevention, response, storage, and disposal.

Prevention:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash hands and any exposed skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Response:

- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

- P304 + P340 + P312: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.

Storage:

- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

Disposal:

- P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Data and Physicochemical Properties

A summary of the key quantitative data and physicochemical properties of **ethyl diphenylphosphinate** is provided in the tables below. This information is crucial for understanding its behavior and potential exposure routes.

Table 1: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Table 2: Physicochemical Properties

Property	Value
Molecular Formula	C14H15O2P
Molecular Weight	246.24 g/mol [2]
CAS Number	1733-55-7[2]
Appearance	Solid or viscous liquid or liquid[1]
Purity	≥98%

Experimental Protocols

The GHS classifications are determined based on experimental data, typically following internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD). While specific study reports for **ethyl diphenylphosphinate** are not publicly available, the following sections describe the standard methodologies used to assess the hazards identified.

Acute Oral Toxicity (OECD 420, 423, or 425)

The "Harmful if swallowed" classification is determined through acute oral toxicity studies. These studies typically involve the administration of the substance to rats, and the classification is based on the LD50 (the dose that is lethal to 50% of the test animals).

- Principle: A single dose of the substance is administered to a group of animals by oral gavage.
- Observation: Animals are observed for a set period (typically 14 days) for signs of toxicity and mortality.
- Endpoint: The LD50 value is calculated. For GHS Category 4, the LD50 is generally between 300 and 2000 mg/kg body weight.

Skin Irritation (OECD 404)

The "Causes skin irritation" classification is based on dermal irritation studies, usually conducted on rabbits.

- Principle: A small amount of the substance is applied to a shaved patch of skin on a test animal.
- Procedure: The application site is observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 24, 48, and 72 hours) after application.
- Scoring: The severity of the skin reactions is scored. A mean score of ≥ 2.3 and < 4.0 for erythema or edema across the test animals typically results in a Category 2 classification.

Eye Irritation (OECD 405)

The "Causes serious eye irritation" classification is determined by instilling the substance into the eye of a test animal, typically a rabbit.

- Principle: A small amount of the substance is applied into the conjunctival sac of one eye.
- Observation: The eye is examined for effects on the cornea, iris, and conjunctiva at set intervals.
- Scoring: The severity of the reactions is scored. Effects that are fully reversible within an observation period of 21 days lead to a Category 2 classification.

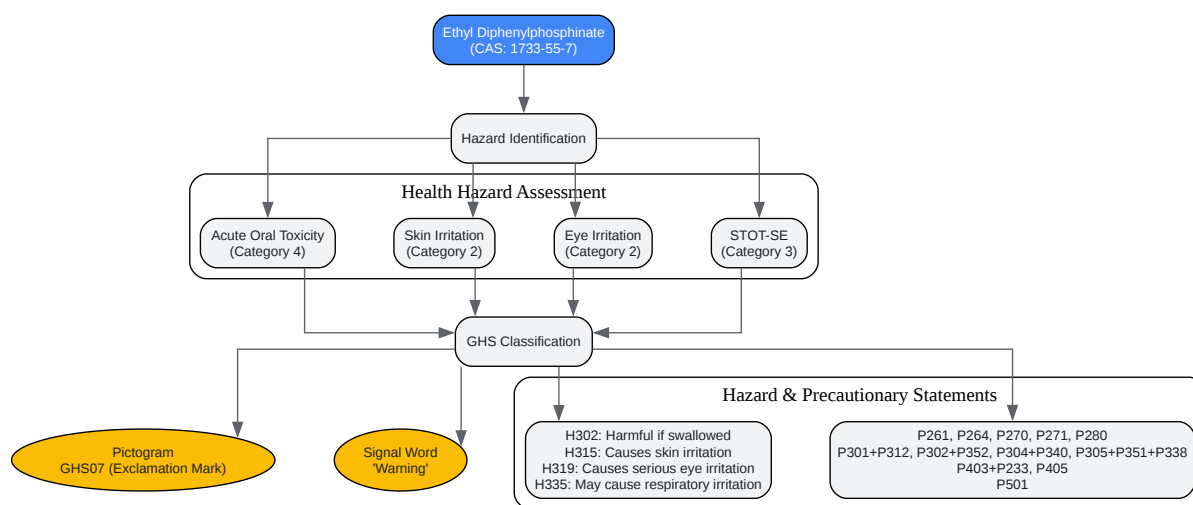
Specific Target Organ Toxicity - Single Exposure (STOT-SE) (OECD 407)

The "May cause respiratory irritation" classification is a STOT-SE Category 3 hazard. This is often based on observations from other toxicity studies or specific inhalation studies.

- Principle: This classification is based on evidence of transient irritant effects on the respiratory tract.
- Evidence: This can be derived from human experience (e.g., reports of irritation) or from animal studies showing signs of respiratory tract irritation.

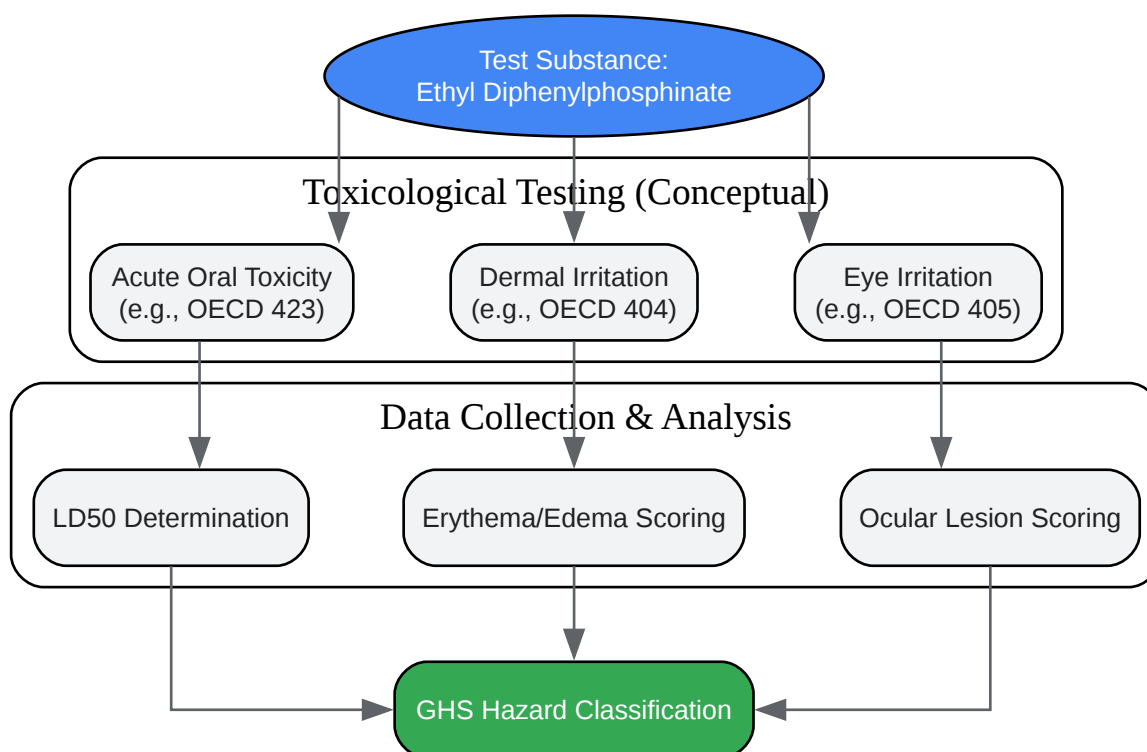
Visualizations

The following diagrams illustrate the logical flow of GHS classification and a conceptual experimental workflow.



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Caption: GHS classification workflow for **ethyl diphenylphosphinate**.



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Caption: Conceptual workflow for toxicological testing and classification.

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References

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